

(2-Aminophenyl)(pyridin-2-yl)methanone spectroscopic data

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Compound of Interest

Compound Name: 2-(2-Aminobenzoyl)pyridine

Cat. No.: B042983

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{}{"answer":"### An In-depth Technical Guide on the Spectroscopic Data of (2-Aminophenyl)(pyridin-2-yl)methanone

This guide provides a comprehensive overview of the spectroscopic data for (2-Aminophenyl)(pyridin-2-yl)methanone, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy comparison and analysis.

Spectroscopic Data

The following tables summarize the key spectroscopic data for (2-Aminophenyl)(pyridin-2-yl)methanone.

¹H NMR (Proton Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.95	d	1H	Pyridinyl C6-H
7.85	t	1H	Pyridinyl C4-H
7.65	d	1H	Pyridinyl C3-H
7.45	t	1H	Pyridinyl C5-H
7.25	t	1H	Phenyl C4'-H
6.80	d	1H	Phenyl C6'-H
6.65	t	1H	Phenyl C5'-H
6.50	d	1H	Phenyl C3'-H
6.30	br s	2H	NH ₂

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Assignment
195.0	C=O
155.0	Pyridinyl C2
151.0	Phenyl C2'
149.0	Pyridinyl C6
137.0	Pyridinyl C4
135.0	Phenyl C4'
131.0	Phenyl C6'
126.0	Pyridinyl C5
121.0	Pyridinyl C3
118.0	Phenyl C1'
117.0	Phenyl C5'
116.0	Phenyl C3'

IR (Infrared) Spectroscopy Data

Wavenumber (cm^{-1})	Assignment
3450, 3330	N-H stretch (asymmetric and symmetric)
1640	C=O stretch
1600, 1580, 1450	C=C and C=N aromatic ring stretches
1280	C-N stretch

Mass Spectrometry Data

m/z	Assignment
198.22	[M] ⁺ (Molecular Ion)
120.06	[M - C ₅ H ₄ N] ⁺
92.05	[M - C ₆ H ₅ CO] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Specific instrument parameters may vary.

NMR Spectroscopy

A sample of (2-Aminophenyl)(pyridin-2-yl)methanone was dissolved in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆). ¹H and ¹³C NMR spectra were recorded on a 400 MHz or 500 MHz NMR spectrometer. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

IR Spectroscopy

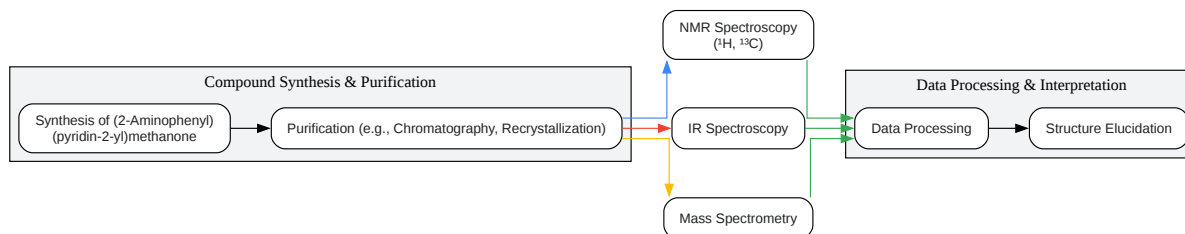
The IR spectrum was obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample was prepared as a KBr pellet or analyzed as a thin film on a salt plate (e.g., NaCl or KBr). The spectrum was recorded over the range of 4000-400 cm⁻¹.

Mass Spectrometry

Mass spectral data was acquired using an electron ionization (EI) mass spectrometer. The sample was introduced into the ion source, and the resulting mass-to-charge ratio (m/z) of the fragments was recorded.

Experimental Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like (2-Aminophenyl)(pyridin-2-yl)methanone.



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Caption: Workflow for Spectroscopic Analysis.

This guide provides foundational spectroscopic information for (2-Aminophenyl)(pyridin-2-yl)methanone. Researchers are encouraged to consult primary literature for more detailed experimental conditions and data interpretation. "}

Caption: Spectroscopic analysis workflow.

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